

Comparative analysis of different synthetic routes to 1H-Indole, 2-(2-furanyl)-

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Compound of Interest

Compound Name: 1H-Indole, 2-(2-furanyl)-

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A Comparative Analysis of Synthetic Routes to 1H-Indole, 2-(2-furanyl)-

For Researchers, Scientists, and Drug Development Professionals

The indole nucleus is a cornerstone in medicinal chemistry, forming the structural core of numerous natural products and synthetic drugs. Among its vast array of derivatives, **1H-Indole, 2-(2-furanyl)-** presents a scaffold of significant interest due to the combined pharmacophoric features of the indole and furan rings. This guide provides a comparative analysis of three prominent synthetic methodologies for the preparation of this valuable compound: the Fischer, Bartoli, and Larock indole syntheses. Each route is evaluated based on reaction efficiency, substrate availability, and operational simplicity, supported by experimental data and detailed protocols.

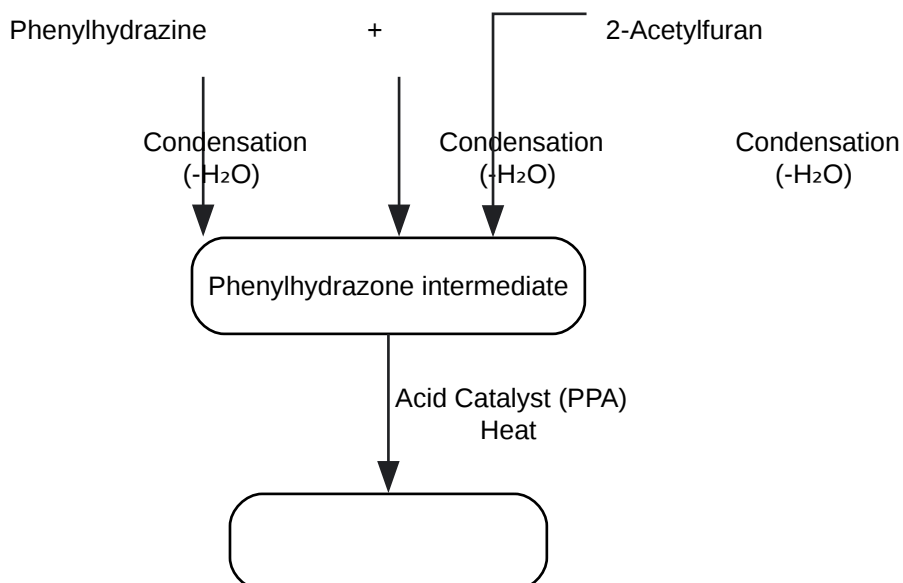
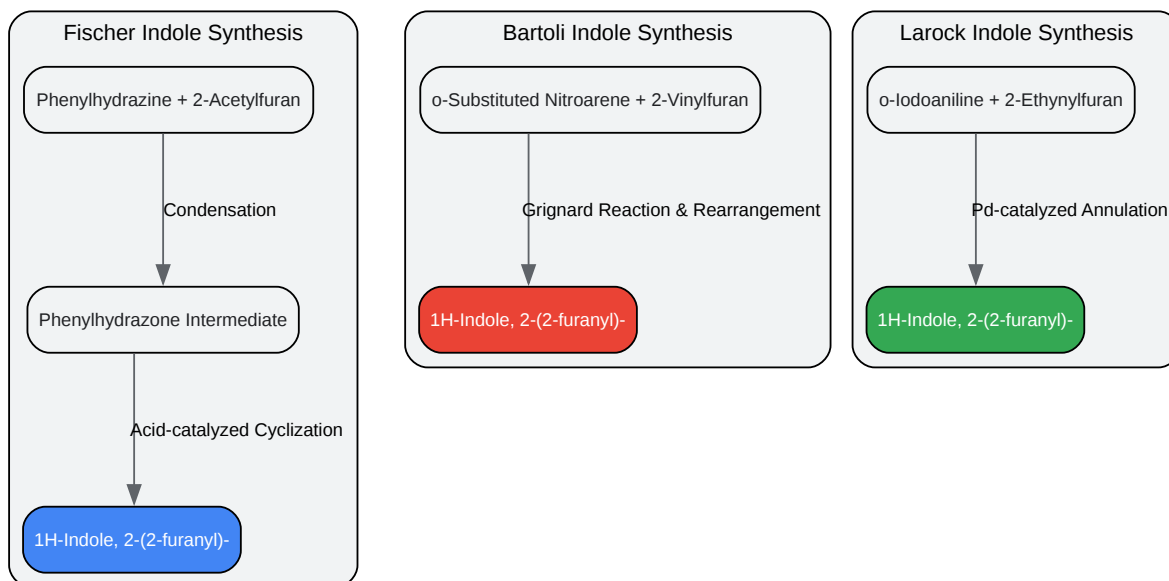
At a Glance: Comparison of Synthetic Routes

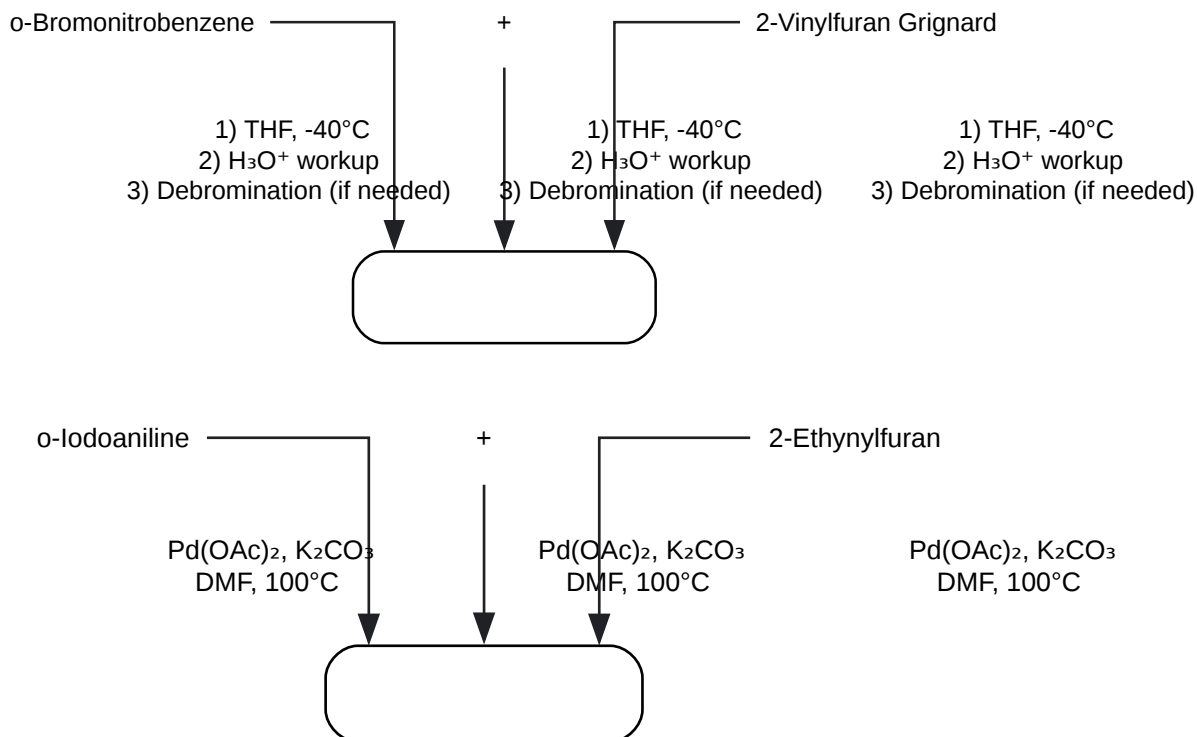
Parameter	Fischer Indole Synthesis	Bartoli Indole Synthesis	Larock Indole Synthesis
Starting Materials	Phenylhydrazine, 2-Acetylfuran	o-Substituted Nitroarene, 2-Vinylfuran	o-Iodoaniline, 2-Ethynylfuran
Key Reagents/Catalysts	Acid catalyst (e.g., PPA, H ₂ SO ₄ , ZnCl ₂)	Vinyl Grignard reagent	Palladium catalyst (e.g., Pd(OAc) ₂), Base (e.g., K ₂ CO ₃), Ligand (optional)
Typical Reaction Temperature	High (often >100 °C)	Low to ambient (-40 °C to rt)	Moderate to high (60-120 °C)
Reported Yields (Analogous)	75-92% (Microwave-assisted)[1]	Moderate to good (Varies with substrate) [2][3]	Good to excellent (Varies with catalyst/ligand)[4]
Key Advantages	Readily available starting materials, one-pot variations.[1]	Forms the indole ring in a single step from nitroarenes.[2]	High functional group tolerance, good regioselectivity.
Key Disadvantages	Harsh acidic conditions, potential for side reactions.[5] [6]	Requires ortho-substituted nitroarenes, use of Grignard reagents.[2]	Requires synthesis of alkyne, catalyst cost.

Synthetic Pathways Overview

The following diagram illustrates the conceptual flow of the three synthetic routes discussed in this guide.

Synthetic Routes to 1H-Indole, 2-(2-furanyl)-





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